

An In-depth Technical Guide to Bismuthine, iodooxo- (BiOI)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bismuthine, iodooxo-(9CI)

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Bismuthine, iodooxo-, commonly known as bismuth oxyiodide (BiOI), is a fascinating inorganic compound with the chemical formula BiIO. It has garnered significant attention in the scientific community due to its unique layered crystal structure and semiconductor properties. Primarily recognized for its excellent photocatalytic activity under visible light, BiOI is a promising material for environmental remediation. More recently, its potential applications in the biomedical field, including roles in cancer therapy and drug delivery, are being actively explored. This guide provides a comprehensive overview of the fundamental properties, synthesis, and key applications of BiOI, with a particular focus on its relevance to researchers and professionals in drug development.

Introduction

Bismuth oxyiodide is a member of the bismuth oxyhalide family, which is known for its distinctive layered structures and intriguing photoelectronic properties. The unique arrangement of bismuth, oxygen, and iodine atoms in a tetragonal crystal lattice gives rise to an internal electric field that facilitates the separation of photogenerated electron-hole pairs, a key factor in

its high photocatalytic efficiency.[1][2] With a narrow band gap of approximately 1.8 to 2.1 eV, BiOI can effectively absorb a significant portion of the visible light spectrum, making it a highly efficient photocatalyst for the degradation of organic pollutants.[3][4]

Beyond its environmental applications, the low toxicity of bismuth compounds has paved the way for exploring BiOI in biomedical contexts.[5][6] Its ability to generate reactive oxygen species (ROS) under irradiation is being investigated for photodynamic cancer therapy. Furthermore, its nanoparticle formulations are being considered for drug delivery systems.[7] This guide will delve into the synthesis, characterization, and application of this versatile material.

Physicochemical Properties

A thorough understanding of the physicochemical properties of BiOI is essential for its effective application.

Molecular Structure and Crystallography

BiOI crystallizes in a tetragonal matlockite PbFCl-type structure with the P4/nmm space group. [1][8] The crystal structure is characterized by $[\text{Bi}_2\text{O}_2]^{2+}$ layers that are interleaved with double layers of iodide ions (I^-). [1] This layered arrangement is held together by van der Waals forces along the c-axis. [1][9] The internal static electric field created between the positively charged $[\text{Bi}_2\text{O}_2]^{2+}$ slabs and the negatively charged iodine layers plays a crucial role in promoting the separation of photogenerated charge carriers, thereby enhancing its photocatalytic activity. [1][2]

Property	Value	References
Chemical Formula	BiOI	[10]
Molecular Weight	351.88 g/mol	[10][11]
CAS Number	7787-63-5	[10][11]
Appearance	Yellow to reddish-brown solid/powder	[10][11][12]
Crystal System	Tetragonal	[3][8]
Space Group	P4/nmm	[1][8]
Density	7.92 g/mL at 25 °C	[10][11][12]
Band Gap	1.8 - 2.35 eV	[3][4][13]

Spectroscopic Profile

The spectroscopic signature of BiOI is key to its identification and characterization.

- X-ray Diffraction (XRD): The XRD pattern of tetragonal BiOI shows characteristic peaks at 2θ values of approximately 24.3° , 29.7° , 31.7° , 37.1° , 39.4° , 45.5° , 51.5° , and 55.3° , corresponding to the (011), (012), (110), (013), (004), (020), (114), and (122) crystal planes, respectively.[3]
- X-ray Photoelectron Spectroscopy (XPS): XPS is used to determine the elemental composition and oxidation states. The Bi 4f spectrum shows two peaks around 159.3 eV (Bi 4f_{7/2}) and 164.6 eV (Bi 4f_{5/2}), confirming the +3 oxidation state of bismuth.[14][15] The I 3d spectrum exhibits peaks at approximately 619.0 eV (I 3d_{5/2}) and 630.4 eV (I 3d_{3/2}), corresponding to the -1 oxidation state of iodine.[16] The O 1s spectrum typically shows a main peak around 529.7 eV, which is attributed to the Bi-O bonds in the crystal lattice.[14]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectra of BiOI show characteristic vibration peaks between 390 cm⁻¹ and 850 cm⁻¹, which can be attributed to the Bi-O and Bi-I bonds.[17] Broader peaks around 1620 cm⁻¹ and 3200 cm⁻¹ are often observed due to the bending and stretching vibrations of adsorbed water molecules.[17]

- UV-Visible Diffuse Reflectance Spectroscopy (UV-Vis DRS): BiOI exhibits strong light absorption in the visible region, with an absorption edge typically around 580 nm.[3] The band gap energy (E_g) can be calculated from the absorption edge using the formula $E_g = 1240/\lambda$, where λ is the wavelength in nanometers.[3]

Synthesis and Fabrication

The morphology and properties of BiOI can be tailored by the synthesis method. Common methods include co-precipitation, hydrothermal/solvothermal, and calcination.[3][18]

Experimental Protocol: Co-precipitation Synthesis of BiOI Nanopowders

This protocol describes a typical co-precipitation method to synthesize BiOI nanopowders.[3]

Materials:

- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Potassium iodide (KI)
- Anhydrous ethanol
- Deionized water
- Nitric acid (optional, to aid dissolution of bismuth nitrate)

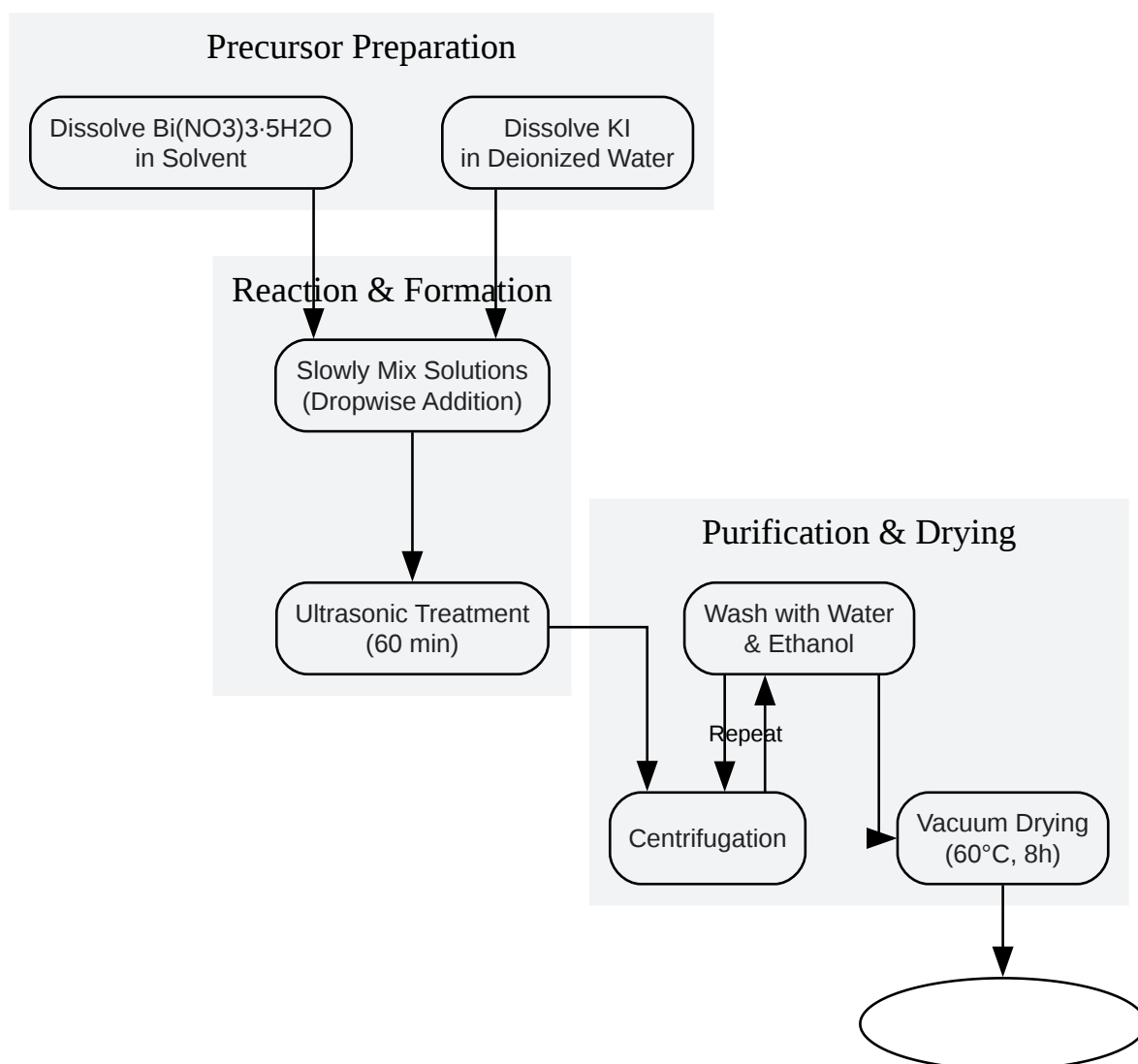
Equipment:

- Beakers
- Magnetic stirrer
- Ultrasonic bath
- Centrifuge
- Vacuum oven

Procedure:

- Preparation of Precursor Solutions:
 - Dissolve a stoichiometric amount of $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ in a solvent mixture, for example, 50 mL of anhydrous ethanol and water, with continuous stirring to form a clear solution. A small amount of nitric acid can be added if the bismuth salt does not dissolve completely.
 - In a separate beaker, dissolve a stoichiometric amount of KI (molar ratio of Bi:I is 1:1) in 50 mL of deionized water with constant magnetic stirring to form a uniform solution.[3]
- Precipitation:
 - Slowly add the KI solution dropwise into the $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ solution under vigorous stirring. A reddish-brown precipitate will form immediately.
- Aging and Crystallization:
 - Subject the resulting mixture to ultrasonic treatment for 60 minutes to promote uniform nucleation and growth of BiOI particles.[3]
- Washing and Collection:
 - Transfer the mixture to centrifuge tubes and centrifuge to separate the precipitate.
 - Wash the collected precipitate alternately with deionized water and anhydrous ethanol several times to remove any unreacted precursors and byproducts.
- Drying:
 - Dry the final product in a vacuum oven at 60°C for 8 hours to obtain the BiOI nanopowder. [3]

Scientist's Note: The morphology of the BiOI can be controlled by adjusting the solvent system and the pH of the reaction mixture. For instance, using ethylene glycol as a co-solvent or adjusting the pH can lead to the formation of microspheres or flower-like structures.[3]



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Caption: Workflow for the co-precipitation synthesis of BiOI.

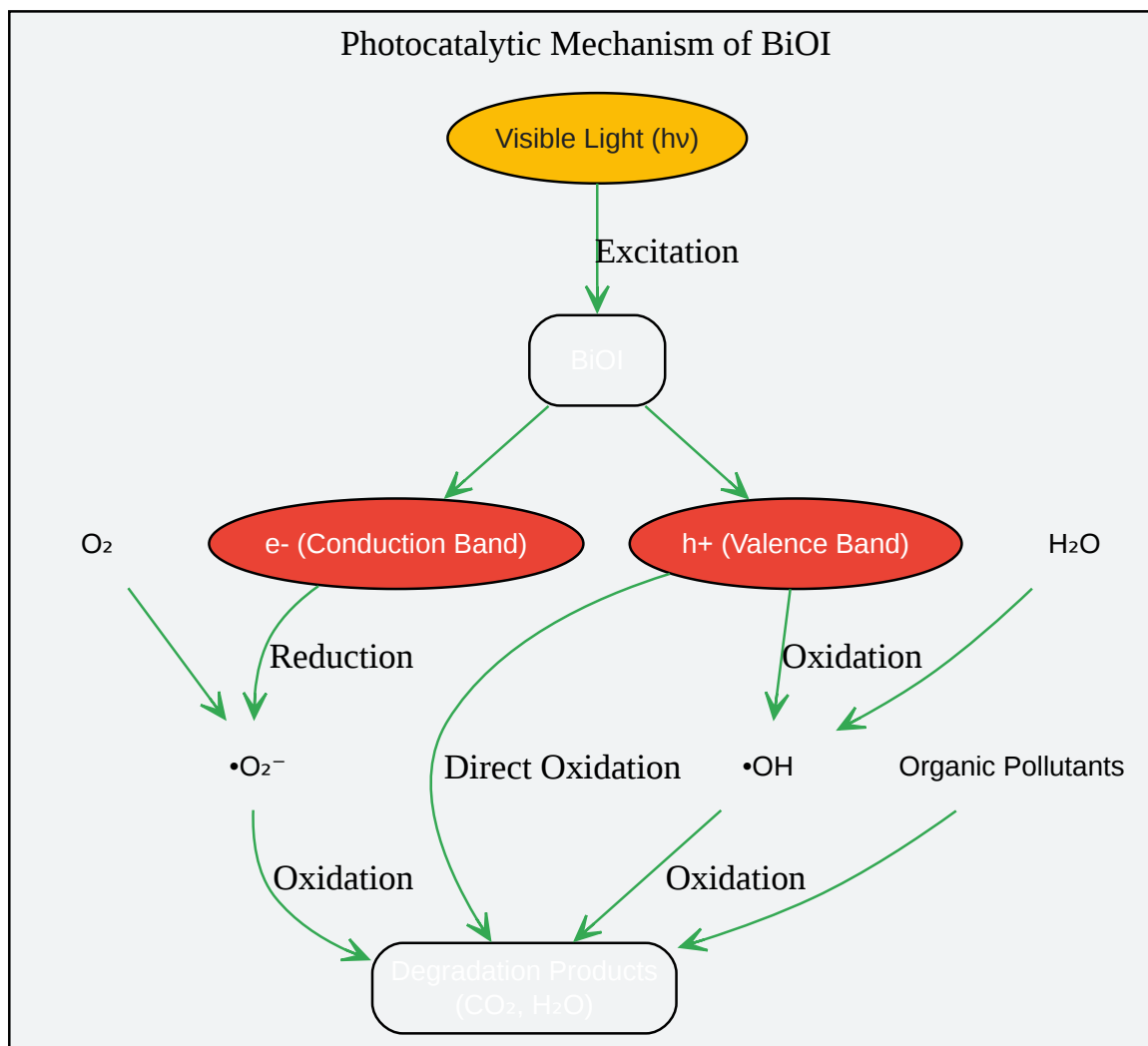
Core Applications and Mechanisms of Action

Photocatalysis

BiOI is a highly effective photocatalyst for the degradation of organic pollutants under visible light.[19]

Mechanism of Action:

- Light Absorption: When BiOI is irradiated with light of energy greater than its band gap, an electron (e^-) is excited from the valence band (VB) to the conduction band (CB), leaving a hole (h^+) in the VB.
- Charge Separation and Migration: The internal electric field within the layered structure of BiOI promotes the separation of these electron-hole pairs and their migration to the catalyst surface.^{[1][20]}
- Redox Reactions:
 - The photogenerated holes (h^+) on the VB are powerful oxidizing agents that can directly oxidize organic pollutants or react with water to produce highly reactive hydroxyl radicals ($\bullet OH$).
 - The electrons (e^-) on the CB can react with adsorbed oxygen molecules to form superoxide radicals ($\bullet O_2^-$).
- Degradation of Pollutants: These reactive oxygen species ($\bullet OH$ and $\bullet O_2^-$) are highly reactive and can non-selectively degrade a wide range of organic pollutants into simpler, less harmful substances like CO_2 and H_2O .^[20]



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Caption: Photocatalytic degradation mechanism of organic pollutants by BiOI.

Potential in Drug Development

The unique properties of BiOI are also being explored for applications in the medical field.

- Photodynamic Therapy (PDT): Similar to its photocatalytic mechanism, BiOI can generate ROS under light irradiation, which can be harnessed to induce apoptosis or necrosis in cancer cells. This makes it a potential photosensitizer for PDT.

- **Radiosensitization:** Bismuth, with its high atomic number, can effectively absorb X-rays and generate secondary electrons, which can enhance the efficacy of radiotherapy. BiOI nanoparticles are being investigated as radiosensitizers to improve the treatment of tumors.
- **Drug Delivery:** The high surface area of BiOI nanostructures, particularly porous microspheres, makes them suitable candidates for drug loading and controlled release.[21] Their pH-sensitive properties could be exploited for targeted drug delivery to the acidic microenvironment of tumors.
- **Biocompatibility and Toxicology:** While bismuth compounds are generally considered to have low toxicity, the toxicological profile of BiOI nanoparticles needs to be thoroughly investigated.[5][6] Studies on bismuth oxide (Bi₂O₃) nanoparticles have shown some level of cytotoxicity and genotoxicity in various cell lines, highlighting the need for comprehensive safety assessments of BiOI before its clinical application.[6]

Safety and Handling

Bismuth oxyiodide is classified as harmful if swallowed, and can cause skin and eye irritation. [11][22] It is also harmful by inhalation.[22]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear tightly fitting safety goggles.[23]
- **Skin Protection:** Wear protective gloves and impervious clothing.[23]
- **Respiratory Protection:** Use a NIOSH-approved respirator when handling the powder.

Handling and Storage:

- Handle in a well-ventilated area.[23]
- Store in a tightly closed container in a dry and cool place.[23]
- Avoid breathing dust.[22]

Future Outlook

Bismuthine, iodoxo- (BiOI) is a material with considerable potential that extends beyond its established role in photocatalysis. Future research will likely focus on:

- **Optimizing Synthesis for Biomedical Applications:** Developing synthesis methods to produce BiOI nanoparticles with controlled size, shape, and surface properties for enhanced biocompatibility and targeted drug delivery.
- **In Vivo Studies:** Conducting comprehensive in vivo studies to evaluate the efficacy and safety of BiOI in cancer therapy and other biomedical applications.
- **Composite Materials:** Fabricating BiOI-based heterostructures and composites to further enhance its photocatalytic and photoelectronic properties for a wider range of applications.

The continued exploration of this versatile compound promises to unlock new and exciting opportunities in both environmental science and medicine.

References

- Zhao, J.-W., et al. (2023). Photocatalytic properties of bismuth oxyiodide nanomaterials with different morphologies. *Desalination and Water Treatment*, 281, 287–295. Available at: [\[Link\]](#)
- Wang, H., et al. (2021). Templating Unidirectional Bismuth Oxyiodide Crystal Growth with Layered Silicates for Enhanced Photocatalysis. *ACS Applied Materials & Interfaces*, 13(49), 58693–58702. Available at: [\[Link\]](#)
- Huang, W. L., & Zhu, Q. (2016). Electronic Structure and Optical Properties of BiOI as a Photocatalyst Driven by Visible Light. *Materials*, 9(9), 744. Available at: [\[Link\]](#)
- Materials Project. (n.d.). BiOI (mp-22918). Available at: [\[Link\]](#)
- Li, J., et al. (2015). Synthesis of bismuth oxyiodides and their composites: characterization, photocatalytic activity, and degradation mechanisms. *RSC Advances*, 5(100), 82354–82363. Available at: [\[Link\]](#)
- Zhang, X., et al. (2013). Various Bismuth Oxyiodide Hierarchical Architectures: Alcohothermal-Controlled Synthesis, Photocatalytic Activities, and Adsorption Capabilities for

Phosphate in Water. *Industrial & Engineering Chemistry Research*, 52(44), 15414–15424.

Available at: [\[Link\]](#)

- ResearchGate. (n.d.). Crystal structure of bismuth oxyiodide with the axes given. Available at: [\[Link\]](#)
- Huidobro, L., et al. (2024). Bismuth oxyiodide-based composites for advanced visible-light activation of peroxymonosulfate in pharmaceutical mineralization. *Chemosphere*, 366, 143532. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). (a) Crystal structure of BiOI. BiOI is a 2D material made of BiO layers.... Available at: [\[Link\]](#)
- Al-Ghamdi, A. A., & Al-Hartomy, O. A. (2021). Simple preparation of a sunshine-like bismuth oxyiodide nanosheets for photocatalytic degradation of organic pollutant under. *Journal of Ovonic Research*, 17(3), 263-270. Available at: [\[Link\]](#)
- Yusoff, N. A., et al. (2022). Improved photocatalytic activity of ZnO-[10%]BiOI and ZnO-[10%]WO₃ heterostructure in the destruction of 2-chlorobiphenyl. *RSC Advances*, 12(55), 35857–35870. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). XPS high-resolution Bi 4f (A) and I 3d (B) spectra of bismuth oxyiodide compounds. Available at: [\[Link\]](#)
- Li, Y., et al. (2024). Enhancing the Conductivity and Dielectric Characteristics of Bismuth Oxyiodide via Activated Carbon Doping. *Materials*, 17(9), 2056. Available at: [\[Link\]](#)
- Ullah, H., et al. (2024). Ultrasonic-Assisted Conversion of Micrometer-Sized BiI₃ into BiOI Nanoflakes for Photocatalytic Applications. *Materials*, 17(19), 4278. Available at: [\[Link\]](#)
- Wang, H., et al. (2020). Phase, optical property, and photocatalytic performance behaviors of non-stoichiometric bismuth oxyiodide. *Phase Transitions*, 93(10), 1007–1017. Available at: [\[Link\]](#)
- Biotherapy International. (n.d.). *Cancer Immunotherapy & Stem Cell Therapy*. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). Controlled synthesis of Bismuth Oxyiodide toward Optimization of Photocatalytic Performance. Available at: [\[Link\]](#)
- Cichocki, M., et al. (2021). Biological Therapies in the Treatment of Cancer—Update and New Directions. *Cancers*, 13(10), 2497. Available at: [\[Link\]](#)
- El-Temshahy, S., & El-Gendy, A. (2017). Investigation of the Toxicity of Bismuth Oxide Nanoparticles in Various Cell Lines. *Journal of Toxicology and Environmental Health, Part A*, 80(5), 269–279. Available at: [\[Link\]](#)
- Mayo Clinic. (2025). Biological therapy for cancer. Available at: [\[Link\]](#)
- ResearchGate. (2019). Bismuth Oxide Nanoparticles in Drug Delivery Systems. Available at: [\[Link\]](#)
- Hope4Cancer. (n.d.). Bio-Immunotherapies. Available at: [\[Link\]](#)
- U.S. Pharmacist. (2010). The Use of Biologics in Cancer Therapy. Available at: [\[Link\]](#)
- Olea, D., et al. (2022). Bismuth Oxyhalide-Based Materials (BiOX: X = Cl, Br, I) and Their Application in Photoelectrocatalytic Degradation of Organic Pollutants in Water: A Review. *Catalysts*, 12(7), 785. Available at: [\[Link\]](#)

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- [1. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. deswater.com](https://www.deswater.com) [[deswater.com](https://www.deswater.com)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. CAS 7787-63-5: Bismuth oxyiodide | CymitQuimica](https://www.cymitquimica.com) [[cymitquimica.com](https://www.cymitquimica.com)]

- 6. Investigation of the toxicity of bismuth oxide nanoparticles in various cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 9. Ultrasonic-Assisted Conversion of Micrometer-Sized BiI₃ into BiOI Nanoflakes for Photocatalytic Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. wap.guidechem.com [wap.guidechem.com]
- 11. echemi.com [echemi.com]
- 12. Bismuth (III) oxy iodide | 7787-63-5 [sigmaaldrich.com]
- 13. Synthesis of bismuth oxyiodides and their composites: characterization, photocatalytic activity, and degradation mechanisms - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 14. diposit.ub.edu [diposit.ub.edu]
- 15. researchgate.net [researchgate.net]
- 16. Enhancing the Conductivity and Dielectric Characteristics of Bismuth Oxyiodide via Activated Carbon Doping | MDPI [mdpi.com]
- 17. chalcogen.ro [chalcogen.ro]
- 18. Bismuth Oxyhalide-Based Materials (BiOX: X = Cl, Br, I) and Their Application in Photoelectrocatalytic Degradation of Organic Pollutants in Water: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 19. pubs.acs.org [pubs.acs.org]
- 20. pubs.acs.org [pubs.acs.org]
- 21. researchgate.net [researchgate.net]
- 22. fishersci.com [fishersci.com]
- 23. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bismuthine, iodoxo- (BiOI)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8071115/docs#an-in-depth-technical-guide-to-bismuthine-iodooxo-bioi>]

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